

Addressing motion correction in high-resolution DIANA

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Technical Support Center: High-Resolution DIANA

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing motion correction and other potential artifacts in high-resolution Direct Imaging of Neuronal Activity (**DIANA**) experiments.

Troubleshooting Guide: Motion & Artifacts

High-resolution **DIANA** is exceptionally sensitive to subject motion, which can introduce artifacts that may be mistaken for neuronal signals.^{[1][2][3]} This guide provides a structured approach to identifying and mitigating motion-related issues.

Question: My **DIANA** data shows significant signal changes, but they are inconsistent across trials and subjects. Could this be motion?

Answer: Yes, inconsistent signal changes are a hallmark of motion artifacts. Head movement can alter the tissue composition within a voxel, distort the magnetic field, and disrupt the steady-state magnetization, all of which can lead to spurious signal fluctuations.^[4]

Troubleshooting Steps:

- **Visual Inspection of Time Series:** Plot the time series for individual voxels and for the mean of your region of interest (ROI). Look for sudden spikes, drifts, or step-changes that are not time-locked to the stimulus presentation.
- **Review Motion Parameters:** If you are performing retrospective motion correction, examine the estimated translation and rotation parameters. Large, abrupt changes in these parameters often correlate with periods of significant artifact in the imaging data.
- **Create a Framewise Displacement (FD) Plot:** Calculate and plot the framewise displacement to quantify the subject's head movement throughout the scan. Spikes in the FD plot indicate time points with substantial motion. These can be used to identify and potentially censor high-motion volumes.^[4]
- **Animate the Time Series:** Create a "movie" of your functional data over time. This can make it easier to visually identify bulk head motion, as well as more subtle, non-rigid movements.

Question: I have applied standard fMRI motion correction, but my data still appears noisy. What else can I do?

Answer: Standard motion correction algorithms are a good first step, but they may not fully account for the complexities of motion in high-temporal-resolution, single-slice imaging like **DIANA**. Consider the following advanced strategies:

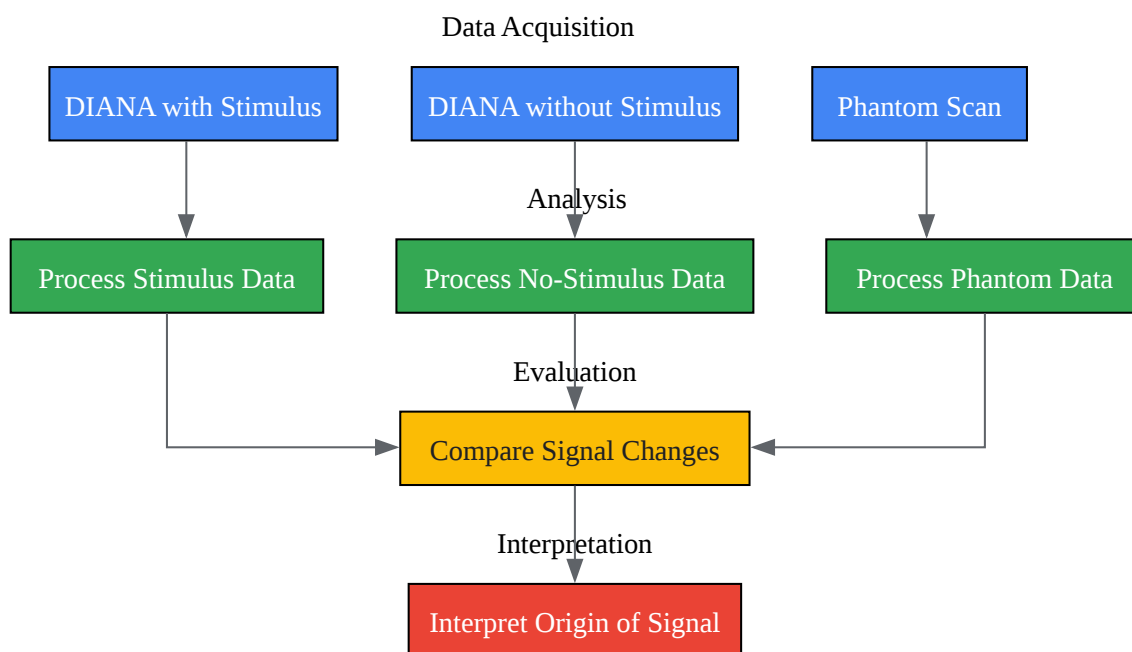
- **Physiological Noise Correction:** Cardiac and respiratory cycles can induce subtle, periodic motions in the brain.^{[5][6]} These can be particularly problematic in fast imaging sequences. If you have collected physiological data (e.g., pulse oximetry, respiratory belt), you can use this information to model and regress out these noise sources.
- **Slice-Timing Correction:** Although **DIANA** is a single-slice technique, there is a temporal offset in the acquisition of different k-space lines. While not a standard "slice-timing" issue in the volumetric sense, motion that occurs during the acquisition of a single frame can interact with the k-space trajectory, leading to complex artifacts. Some advanced reconstruction techniques may be able to mitigate these effects.
- **Data Censoring ("Scrubbing"):** For time points with excessive motion (identified via FD plots), you can remove these volumes from your analysis.^{[4][7]} This can improve the quality of your results but reduces the amount of available data.

- Explore Different Motion Correction Packages: Different software packages (e.g., SPM, AFNI, FSL) use slightly different algorithms for motion estimation and correction.[8][9][10] It may be beneficial to compare the performance of multiple packages on your data.

Question: Could the **DIANA** signal itself be an artifact?

Answer: It is crucial to be aware that recent studies have raised significant concerns about the origin of the **DIANA** signal. Some research suggests that the observed signal changes may not be of neuronal origin but rather artifacts arising from the imaging process itself, including the synchronization between the stimulus and the data acquisition.[11][12][13][14] Therefore, careful consideration of potential confounds is essential.

Experimental Workflow for Investigating Potential Artifacts:



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Caption: Workflow for **DIANA** artifact investigation.

Frequently Asked Questions (FAQs)

Q1: What is the fundamental difference between prospective and retrospective motion correction?

A1: Prospective motion correction (PMC) adjusts the scanner's gradients and radiofrequency pulses in real-time during data acquisition to compensate for detected motion.^{[15][16][17][18]} Retrospective motion correction (RMC), on the other hand, is a post-processing step where acquired images are realigned to a reference volume.^[16]

Q2: Which motion correction approach is better for high-resolution **DIANA**?

A2: Both approaches have their merits. PMC can prevent certain types of artifacts from ever occurring in the data but requires specialized hardware and software.^{[15][18][19][20]} RMC is more widely accessible but cannot correct for through-plane motion in single-slice acquisitions or for spin-history effects.^[4] For high-resolution applications, a combination of both, if available, may provide the best results.

Q3: How can I minimize subject motion during the experiment?

A3: Minimizing motion at the source is always the best strategy.^[21]

- Patient Comfort: Ensure the subject is as comfortable as possible with adequate padding and support.
- Immobilization: Use foam padding or other fixation devices to gently restrain the head.
- Clear Instructions: Clearly instruct the subject to remain as still as possible, especially during the scan acquisition periods.
- Task Design: For task-based **DIANA**, ensure the task does not inadvertently induce head motion (e.g., strong motor responses).^[3]

Q4: Are there any specific **DIANA** sequence parameters that can help reduce motion sensitivity?

A4: While the core **DIANA** sequence is designed for high temporal resolution, some adjustments might help:

- **Shorter Scan Runs:** Breaking up a long experiment into several shorter runs can give the subject breaks and reduce the likelihood of large movements over time.
- **Fat Suppression:** Applying fat suppression techniques can reduce artifacts from moving subcutaneous fat.[\[21\]](#)

Data on Motion Correction Performance

While there is a lack of quantitative data directly comparing motion correction algorithms for high-resolution **DIANA**, the table below summarizes typical performance metrics from studies on standard fMRI. These values can serve as a general reference for the expected accuracy of different retrospective motion correction packages.

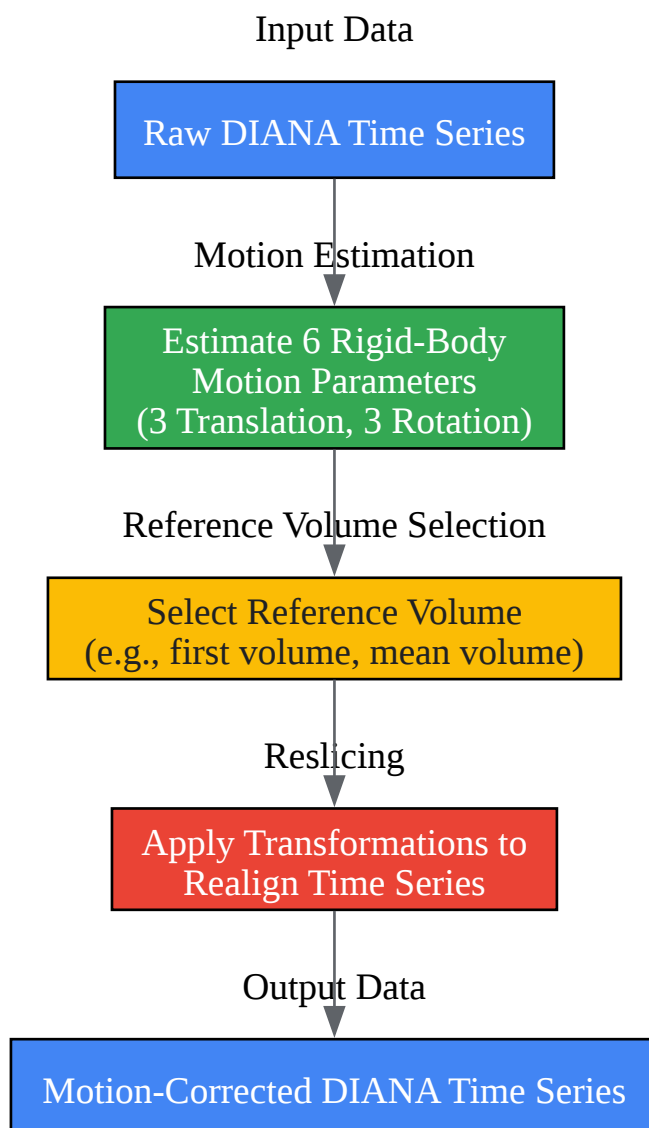
Motion Correction Package	Mean Translational Error (mm)	Mean Rotational Error (degrees)	Processing Speed
SPM99	~0.05 - 0.15	~0.05 - 0.10	Moderate
AFNI98	~0.10 - 0.20	~0.05 - 0.15	Fast
FSL (MCFLIRT)	~0.10 - 0.25	~0.10 - 0.20	Moderate
AIR 3.08	~0.20 - 0.40	~0.15 - 0.30	Moderate

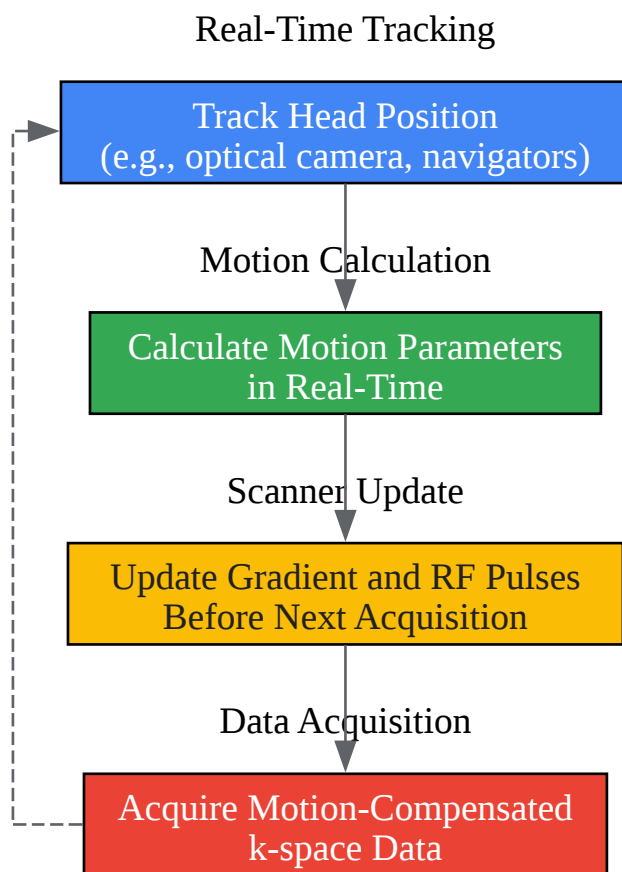
Note: These values are approximate and can vary significantly depending on the level of motion, data quality, and specific algorithm parameters used. Data is based on findings from comparative studies of fMRI motion correction software.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocols

Protocol 1: Standard Retrospective Motion Correction

This protocol outlines a typical retrospective motion correction workflow using a standard fMRI analysis package.





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